

Minimizing mitochondrial depolarization caused by 4-Bromo A23187

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Compound of Interest

Compound Name: 4-Bromo A23187

Cat. No.: B013575

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Technical Support Center: 4-Bromo A23187

Welcome to the technical support center for **4-Bromo A23187**. This guide provides troubleshooting information and answers to frequently asked questions to help researchers minimize mitochondrial depolarization and other off-target effects during their experiments.

Frequently Asked Questions (FAQs)

Q1: What is 4-Bromo A23187 and what is its primary mechanism of action?

4-Bromo A23187 is a derivative of the calcium ionophore A23187 (Calcimycin). As an ionophore, it forms lipid-soluble complexes with divalent cations, primarily calcium (Ca²⁺), and transports them across biological membranes. Its primary function is to rapidly increase intracellular calcium concentrations ([Ca²⁺]i) by facilitating Ca²⁺ influx from the extracellular space and release from intracellular stores like the endoplasmic reticulum (ER).[1][2]

Q2: Why does **4-Bromo A23187** cause mitochondrial depolarization?

The increase in cytosolic Ca^{2+} ([Ca^{2+}]c) caused by **4-Bromo A23187** leads to the rapid uptake of calcium into the mitochondria ([Ca^{2+}]m).[1] While mitochondria have a significant capacity to buffer calcium, excessive accumulation can trigger the opening of the mitochondrial permeability transition pore (mPTP).[3][4][5] The opening of this non-selective pore dissipates the mitochondrial membrane potential ($\Delta\Psi$ m), leading to depolarization, swelling, and

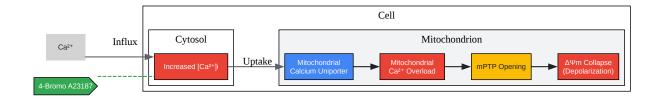


Troubleshooting & Optimization

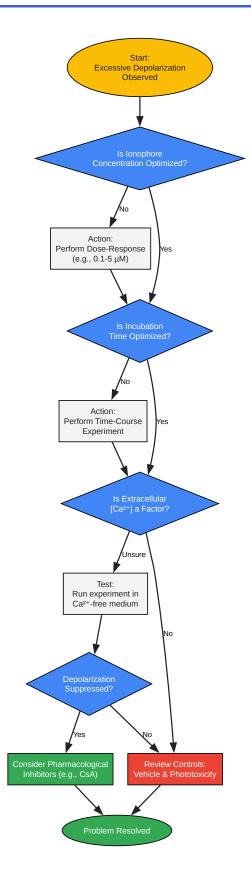
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potentially initiating apoptotic pathways.[3][4][6] The degree of depolarization can be variable. [1]









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